

# Bop-JF646: An In-Depth Technical Guide for Cellular Biology Applications

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## Compound of Interest

Compound Name: Bop-JF646

Cat. No.: B12364621

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## Introduction

**Bop-JF646** is a specialized molecular probe designed for the investigation of integrin biology. It is a conjugate of BOP, a potent dual inhibitor of  $\alpha 9\beta 1$  and  $\alpha 4\beta 1$  integrins, and Janelia Fluor 646 (JF646), a far-red fluorogenic dye. This combination allows for the direct visualization and tracking of these specific integrin subtypes in living cells. A key feature of **Bop-JF646** is its fluorogenicity; it remains non-fluorescent until it binds to its integrin targets, enabling no-wash imaging experiments with a high signal-to-noise ratio. This technical guide provides a comprehensive overview of **Bop-JF646**, its properties, and its applications in cellular biology, complete with detailed experimental protocols and pathway visualizations.

Note: **Bop-JF646** has been withdrawn from sale for commercial reasons[1]. This guide is intended for informational purposes for researchers who may have existing stocks or are interested in the application of similar fluorescently-labeled integrin inhibitors.

## Core Properties and Data

**Bop-JF646** combines the inhibitory function of the small molecule BOP with the fluorescent properties of the Janelia Fluor 646 dye. This allows for the precise localization and tracking of  $\alpha9\beta1$  and  $\alpha4\beta1$  integrins.

## Quantitative Data for Bop-JF646 and its Components

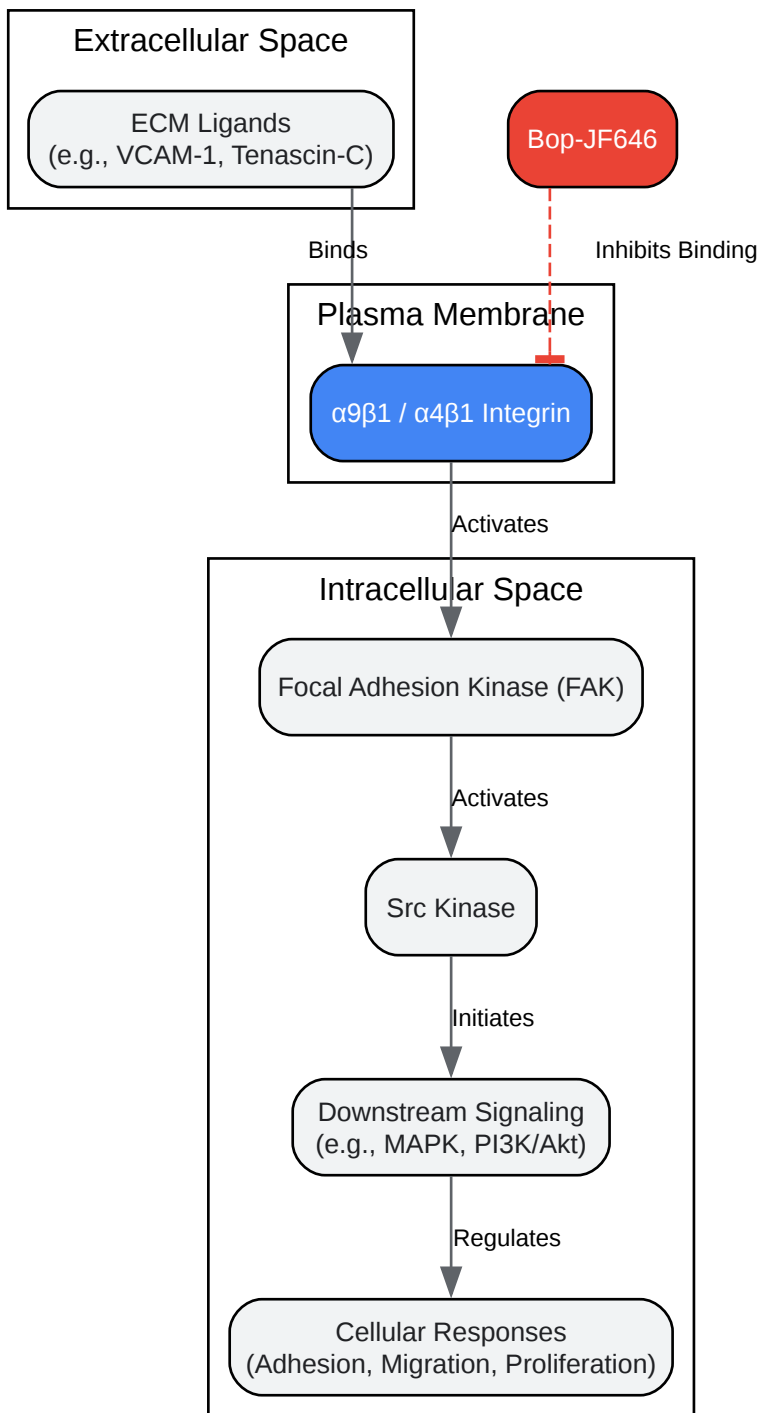
Parameter	Value	Notes
Target Integrins	$\alpha9\beta1$ and $\alpha4\beta1$	Dual inhibitor.
Binding Affinity (Kd) of BOP	$\alpha9\beta1$ : $\leq 3$ pM; $\alpha4\beta1$ : $\leq 5$ pM	In activating conditions (1 mM Mn <sup>2+</sup> ). This is for the unconjugated BOP inhibitor[2].
Excitation Maximum ( $\lambda_{ex}$ )	646 nm[3]	Optimal for excitation with a 647 nm laser line.
Emission Maximum ( $\lambda_{em}$ )	664 nm	Emits in the far-red spectrum.
Quantum Yield ( $\Phi$ )	0.54	A measure of the efficiency of photon emission after absorption.
Extinction Coefficient ( $\epsilon$ )	152,000 M <sup>-1</sup> cm <sup>-1</sup>	A measure of how strongly the molecule absorbs light at a given wavelength.
Fluorogenicity	Yes	Fluoresces only upon binding to integrins, allowing for no-wash protocols.
Cell Permeability	Yes	Suitable for live-cell imaging.

## Signaling Pathway and Mechanism of Action

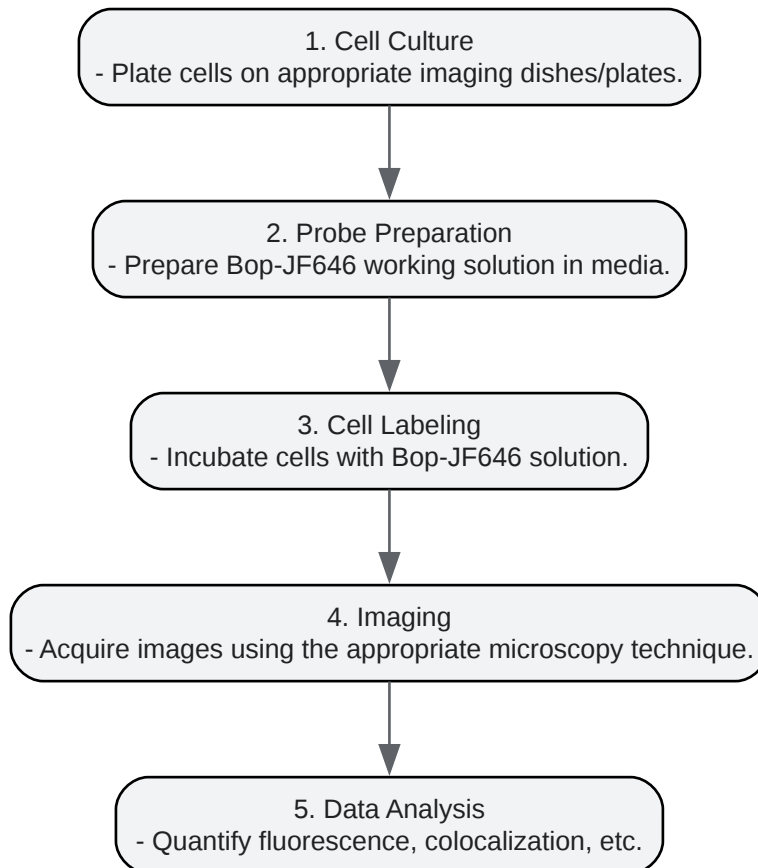
**Bop-JF646** acts as an antagonist to  $\alpha9\beta1$  and  $\alpha4\beta1$  integrins. These integrins are transmembrane receptors that mediate cell-matrix and cell-cell adhesion, playing crucial roles in cell signaling, migration, and proliferation. By binding to these integrins, **Bop-JF646** blocks their interaction with their natural ligands, such as vascular cell adhesion molecule-1 (VCAM-1) and the alternatively spliced CS1 domain of fibronectin for  $\alpha4\beta1$ , and tenascin-C and

osteopontin for  $\alpha9\beta1$ . This inhibition disrupts the downstream signaling cascades that are initiated by integrin clustering and activation.

Integrin Signaling Inhibition by Bop-JF646



## General Experimental Workflow for Bop-JF646 Imaging



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## References

- [1. BOP-JF646 | Fluorescent Integrin Probes | Tocris Bioscience \[tocris.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. GST Tag/Janelia Fluor 646 FluoroFinder \[app.fluorofinder.com\]](#)
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